

Citronellyl Nitrile: A Comprehensive Guide for Fragrance Formulation

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Compound of Interest

Compound Name: Citronellyl nitrile

Cat. No.: B1228654

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Application Notes and Protocols for the Use of **Citronellyl Nitrile** in Fragrance Formulations

[City, State] – [Date] – **Citronellyl nitrile**, a synthetic aroma chemical, offers a versatile and stable citrus note essential for modern perfumery. Its unique olfactory profile, characterized by a fresh, lemon-like scent with green and metallic undertones, makes it a valuable ingredient in a wide array of fragrance applications. These application notes provide detailed guidance and experimental protocols for researchers, scientists, and drug development professionals on the effective use of **Citronellyl nitrile** in fragrance formulations.

Introduction

Citronellyl nitrile, also known as 3,7-dimethyl-6-octenenitrile, is a colorless to pale yellow liquid prized for its fresh, diffusive, and tenacious citrus scent.[1][2][3] It serves as an excellent substitute for the less stable citronellal, particularly in alkaline media such as soaps and detergents.[3][4] Its stability and pleasant aroma profile make it a preferred choice for imparting a long-lasting freshness to perfumes, personal care products, and household goods.[3][5][6]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Citronellyl nitrile** is fundamental for its effective application in fragrance formulations.

Property	Value
Chemical Name	3,7-dimethyl-6-octenenitrile
CAS Number	51566-62-2
Molecular Formula	C10H17N
Molecular Weight	151.25 g/mol
Appearance	Colorless to pale yellow clear liquid[1][2]
Odor Profile	Fresh, lemon, citrus, with green, waxy, and metallic nuances[1][7]
Boiling Point	110 °C[1]
Flash Point	> 93.33 °C (Closed Cup)[4]
Vapor Pressure	0.10 mmHg @ 20 °C[1][4]
Solubility	Soluble in 70% ethanol and oils; insoluble in water.[8]
logP (o/w)	3.130

Olfactory Profile and Performance

The olfactory characteristics of **Citronellyl nitrile** are a key determinant of its use in perfumery.

Olfactory Parameter	Description
Odor Type	Citrus
Odor Description	Fresh, lemon, waxy, metallic citrus, floral, green[1]
Odor Strength	Medium; recommended to be evaluated in a 10% solution or less.
Substantivity on Blotter	Approximately 16-25 hours[1][9]
Burning Effectiveness	Very Good
Substantivity (Damp)	Very Good[1]
Substantivity (Dry)	Very Good[1]
Typical Use Levels	0.5% to 10% in fragrance concentrate[8][10]

Application Notes

General Recommendations

Citronellyl nitrile is a versatile ingredient that can be used to add a fresh, citrus character to a wide range of fragrance types. It is particularly effective in floral, citrus, and green accords.[5] Its stability makes it suitable for products with challenging bases, such as those with high pH. It is recommended to start with a 10% dilution for evaluation and initial formulation trials.

Blending Recommendations

Citronellyl nitrile blends well with a variety of other fragrance materials to create complex and appealing scents:

- To enhance freshness: Blend with cis-3-Hexenol and cis-Jasmone.[8]
- For a natural, citral-like effect: Use in conjunction with other nitriles like Geranyl Nitrile.[8][10]
- To build floral accords (Rose, Peony, Muguet, Orange Blossom, Neroli): Combine with Linalool, Geranyl Acetate, Citronellol, and Hedione.[5]

- For modern, diffusive top notes: Pair with Dihydromyrcenol.[\[10\]](#)
- To add complexity and depth: Blend with woody and musky ingredients like Ambroxan.[\[5\]](#)

Application Suitability

The stability and performance of **Citronellyl nitrile** vary across different product applications. The following table provides a general guideline for its suitability.

Application	Performance Rating	Notes
Fine Fragrance / Cologne	Very Good	Provides a fresh, long-lasting top to heart note.
Soap and Detergents	Very Good	Excellent stability in alkaline conditions, making it a superior choice to citronella. [3] [4]
Shampoos and Shower Gels	Very Good	Stable and provides a refreshing scent.
Lotions and Creams	Good	Generally stable, but testing in the specific base is recommended.
Candles	Good	Performs well in wax, providing good cold and hot throw.
Air Fresheners	Very Good	Effective in various air care formats for a clean, citrus aroma.

Experimental Protocols

The following protocols are designed to provide a standardized framework for the evaluation of fragrance formulations containing **Citronellyl nitrile**.

Protocol for Evaluating Odor Profile and Longevity

Objective: To systematically assess the olfactory characteristics of **Citronellyl nitrile** over time.

Materials:

- **Citronellyl nitrile** (10% solution in a suitable solvent like dipropylene glycol or ethanol)
- Standard fragrance blotters (smelling strips)
- Timer
- Odor-free environment

Procedure:

- Dip a clean fragrance blotter into the 10% solution of **Citronellyl nitrile**, ensuring about 1 cm of the strip is saturated.
- Remove the blotter and allow the excess to drip off.
- Immediately evaluate the "top note" of the fragrance. Record detailed observations of the scent profile (e.g., citrus, green, metallic, floral).
- Set a timer and re-evaluate the blotter at regular intervals: 5 minutes, 15 minutes, 30 minutes, 1 hour, 2 hours, 4 hours, 8 hours, and 24 hours.
- At each time point, record any changes in the odor profile, noting which facets become more or less prominent. This will help to determine the "heart" and "base" notes of the material.
- Note the time at which the characteristic odor is no longer easily detectable to determine the overall longevity on the blotter.

Protocol for Stability Testing in a Product Base

Objective: To assess the chemical and olfactory stability of **Citronellyl nitrile** in a specific product formulation under accelerated aging conditions.

Materials:

- Product base (e.g., unscented lotion, soap, or detergent)
- **Citronellyl nitrile**

- Control sample (product base without fragrance)
- Test sample (product base with a specified concentration of **Citronellyl nitrile**, e.g., 0.5%)
- Airtight containers
- Incubator or oven set to a controlled temperature (e.g., 40°C)
- UV light chamber (optional)
- Refrigerator (for freeze-thaw cycle)

Procedure:

- Prepare the test sample by incorporating **Citronellyl nitrile** into the product base at the desired concentration. Ensure thorough mixing.
- Prepare a control sample of the product base without any added fragrance.
- Divide both the test and control samples into multiple airtight containers for testing under different conditions.
- Accelerated Aging (Heat): Place one set of samples in an incubator at 40°C.
- Freeze-Thaw Cycling: Place another set of samples in a refrigerator at 4°C for 24 hours, then at room temperature for 24 hours. Repeat for three cycles.
- UV Stability (Optional): Expose a set of samples in UV-transparent containers to a controlled UV light source.
- Control (Room Temperature): Keep one set of samples at ambient room temperature, protected from light.
- Evaluate all samples (including the control) at regular intervals (e.g., 1 week, 2 weeks, 4 weeks, 8 weeks, and 12 weeks).
- Evaluation Criteria:

- Olfactory: Smell the samples and compare the test sample to the room temperature control. Note any changes in odor strength or character (e.g., discoloration, development of off-notes).
- Visual: Observe any changes in color, clarity, or texture.
- Physical: (If applicable) Measure changes in pH or viscosity.
- Record all observations systematically. A stable formulation will show minimal changes in all evaluated criteria compared to the room temperature control.

Protocol for Sensory Panel Evaluation

Objective: To obtain quantitative and qualitative data on the perception of a fragrance formulation containing **Citronellyl nitrile** from a trained sensory panel.

Materials:

- Fragrance formulation containing **Citronellyl nitrile** applied to a suitable medium (e.g., blotter, fabric swatch, skin).
- Control sample (optional, e.g., a formulation without **Citronellyl nitrile** or a benchmark fragrance).
- Trained sensory panel (typically 8-12 individuals).
- Sensory evaluation booths with controlled lighting and ventilation.
- Evaluation forms or software for data collection.

Procedure:

- Panelist Training: Ensure panelists are familiar with the sensory attributes to be evaluated and the rating scale to be used.
- Sample Preparation: Prepare and code all samples to be evaluated to avoid bias.
- Presentation: Present the samples to the panelists in a randomized and balanced order.

- Evaluation: Instruct panelists to evaluate the samples based on predefined attributes, such as:
 - Odor intensity (on a labeled magnitude scale).
 - Hedonic rating (liking).
 - Descriptive analysis (e.g., "How citrusy is this scent?", "How green is this scent?").
- Data Collection: Collect the responses from each panelist.
- Data Analysis: Analyze the data statistically to determine significant differences between samples and to generate a sensory profile of the fragrance.

Protocol for Gas Chromatography-Olfactometry (GC-O)

Objective: To identify the specific odor-active compounds in a fragrance formulation containing **Citronellyl nitrile** and to characterize their individual scent contributions.

Materials:

- Gas chromatograph equipped with an olfactometry port and a mass spectrometer (GC-MS/O).
- Fragrance sample containing **Citronellyl nitrile**.
- Appropriate GC column for separating fragrance compounds.
- Trained assessor to perform the olfactometry.

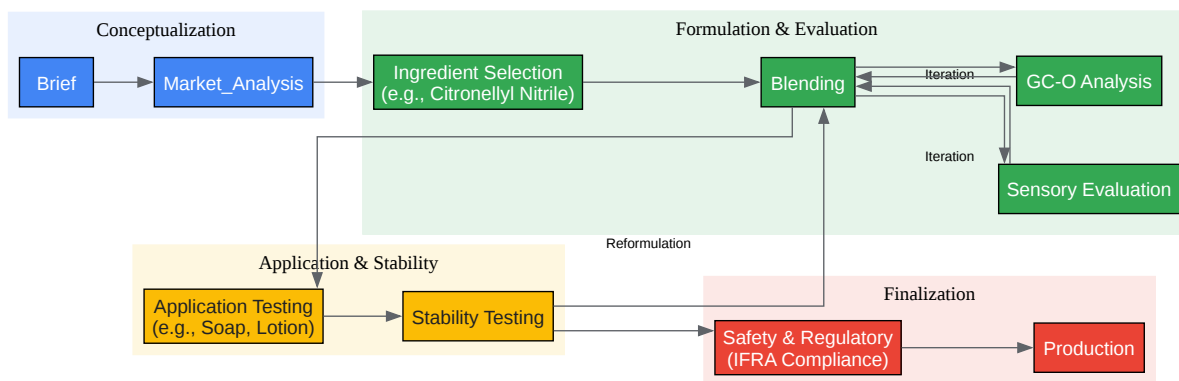
Procedure:

- Sample Injection: Inject a small amount of the fragrance sample into the GC.
- Separation: The volatile compounds in the sample are separated as they travel through the GC column.
- Detection and Olfactometry: As the separated compounds exit the column, the effluent is split between the mass spectrometer (for chemical identification) and the olfactometry port.

- A trained assessor sniffs the olfactometry port and provides a description of the odor of each compound as it elutes. The intensity and duration of the odor can also be recorded.
- Data Integration: The data from the mass spectrometer (identifying the chemical structure) is correlated with the sensory data from the olfactometry port (describing the odor).
- Analysis: This allows for the identification of which specific compounds are responsible for the overall aroma of the fragrance and provides insights into the contribution of **Citronellyl nitrile** in the context of the complete formulation.

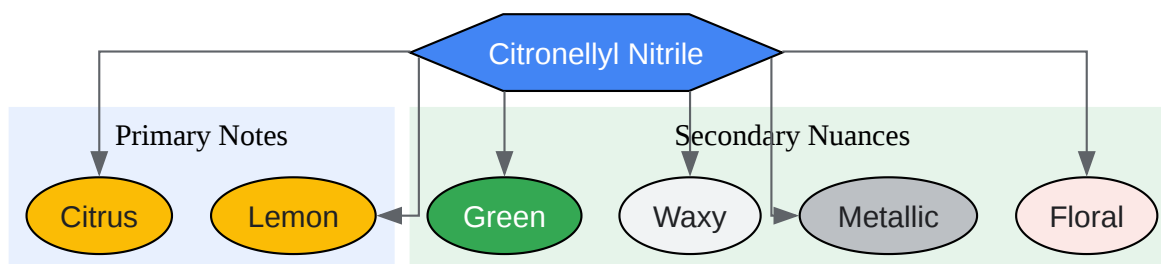
Visualizations

The following diagrams illustrate key concepts related to the use of **Citronellyl nitrile** in fragrance formulations.



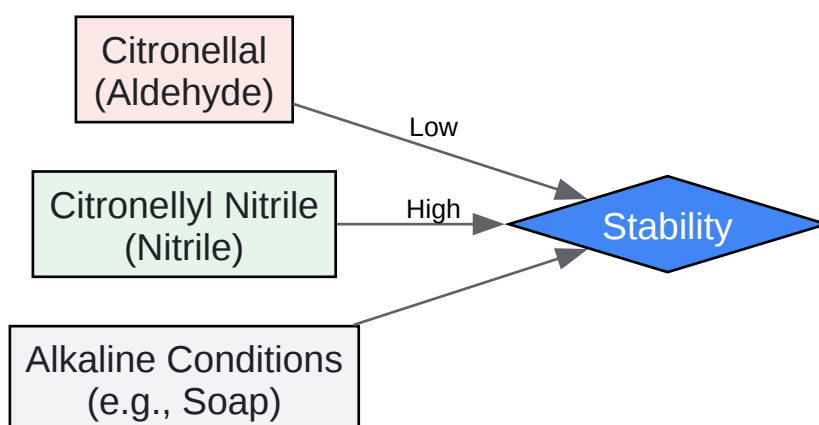
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Caption: A typical workflow for fragrance development incorporating **Citronellyl nitrile**.



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Caption: The olfactory profile of **Citronellyl nitrile**, showcasing its primary and secondary notes.



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Caption: The relationship between chemical structure and stability in alkaline conditions.

Safety and Regulatory Information

Citronellyl nitrile has undergone safety assessments for its use in fragrance formulations. It is important to adhere to the guidelines established by regulatory bodies such as the International Fragrance Association (IFRA). The recommended usage levels should not be exceeded to ensure consumer safety. Always refer to the latest version of the IFRA Standards and the material's Safety Data Sheet (SDS) for comprehensive safety information.^{[2][11][12][13][14]}

Disclaimer: The information provided in these application notes is for guidance purposes only. It is the responsibility of the user to conduct their own testing to determine the suitability and

safety of **Citronellyl nitrile** in their specific formulations and applications.

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